

A Comprehensive Technical Guide to the Physical and Chemical Properties of Diglyme

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Compound of Interest

Compound Name: Diglyme

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Introduction

Diglyme, also known as bis(2-methoxyethyl) ether or diethylene glycol dimethyl ether, is a polar aprotic solvent with the chemical formula $C_6H_{14}O_3$.^{[1][2]} It is a clear, colorless liquid with a mild, ethereal odor.^{[3][4]} Due to its high boiling point, stability across a wide pH range, and excellent solvating power for a variety of organic and inorganic compounds, **diglyme** is a versatile and widely utilized solvent in industrial and laboratory settings.^{[2][5]} This technical guide provides an in-depth overview of the physical and chemical properties of **diglyme**, along with standardized experimental protocols for their determination.

Physical Properties of Diglyme

Diglyme's physical characteristics make it a suitable medium for a range of chemical processes. It is miscible with water and many common organic solvents, including alcohols, diethyl ether, and hydrocarbons.^{[4][6]} Its key physical properties are summarized in the tables below.

General and Thermal Properties

Property	Value	Temperature (°C)	Pressure
Molecular Weight	134.17 g/mol	-	-
Appearance	Colorless liquid	Ambient	Atmospheric
Odor	Mild, ethereal	Ambient	Atmospheric
Melting Point	-68 °C to -64 °C[3][7] [8][9]	-	Atmospheric
Boiling Point	162 °C[3][8][9]	-	760 mmHg
Flash Point	51 °C to 57 °C (closed cup)[10][11][12]	-	-
Autoignition Temperature	170 °C to 235 °C[2] [10]	-	Atmospheric

Optical and Other Physical Properties

Property	Value	Temperature (°C)
Density	0.937 to 0.9451 g/mL[7][8][13]	20
Refractive Index	1.407 to 1.4097 (at nD line)[1] [14]	20
Viscosity	1.089 to 2 cP[1][10]	20
Vapor Pressure	2.3 to 3 mmHg[3][9][14]	20
Vapor Density	4.6 (air = 1)[3][9]	-
Surface Tension	27 mN/m[14]	20
Octanol/Water Partition Coefficient (log P)	-0.36[1][2]	-

Chemical Properties and Reactivity of Diglyme

Diglyme is a chemically stable solvent, particularly under neutral and alkaline conditions, making it an excellent medium for reactions involving strong bases.[4][5] Its ability to chelate

cations enhances the reactivity of anions in solution.[4]

Key Chemical Characteristics:

- **Solvation:** As a polar aprotic solvent, **diglyme** effectively solvates cations, which can accelerate reaction rates in organometallic chemistry, such as in Grignard reactions and metal hydride reductions.[4][15]
- **Stability:** It is stable at high pH levels and elevated temperatures, allowing for a broad range of reaction conditions.[4][5]
- **Peroxide Formation:** Like other ethers, **diglyme** can form explosive peroxides upon exposure to air and light.[10][16] It is often supplied with an inhibitor, such as 2,6-di-tert-butyl-4-methylphenol (BHT), to prevent peroxide formation.[14]
- **Incompatibilities:** **Diglyme** is incompatible with strong oxidizing agents, strong acids, and strong bases under certain conditions.[5][10] It can react violently with strong oxidants.[12]
- **Decomposition:** When heated to decomposition, it may emit toxic fumes.[1] In the presence of active metals at higher temperatures, **diglyme** can decompose, potentially leading to a rapid increase in pressure and temperature.[8]

Experimental Protocols

The following are standardized methodologies for determining the key physical properties of liquid organic compounds such as **diglyme**. These protocols are based on widely accepted standards, primarily from ASTM International.

Determination of Boiling Point

Method: Based on ASTM D1078 - Standard Test Method for Distillation Range of Volatile Organic Liquids.[17][18][19][20]

Procedure:

- A 100 mL sample of the liquid is placed in a distillation flask.
- The flask is heated, and the vapor is passed through a condenser.

- The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point.
- The temperature is continuously monitored as the distillation proceeds.
- The boiling range is the temperature interval from the initial boiling point to the point where the last of the liquid evaporates. For a pure substance like **diglyme**, this range should be narrow.

Determination of Melting Point

Method: Based on ASTM E324 - Standard Test Method for Relative Initial and Final Melting Points and the Melting Range of Organic Chemicals.[\[2\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

Procedure:

- A small, dry sample of the solidified **diglyme** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the first signs of liquid formation are observed is the initial melting point.
- The temperature at which the last solid crystal melts is the final melting point. The melting range is the difference between these two temperatures.

Determination of Density

Method: Based on ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter.[\[4\]](#)[\[14\]](#)[\[15\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)

Procedure:

- A small volume of the liquid sample is introduced into an oscillating U-tube.

- The change in the oscillating frequency of the U-tube caused by the mass of the sample is measured.
- This frequency change is used in conjunction with calibration data to determine the density of the sample at a specific temperature.

Determination of Viscosity

Method: Based on ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids.[\[1\]](#)[\[10\]](#)[\[16\]](#)[\[30\]](#)[\[31\]](#)

Procedure:

- The time for a fixed volume of the liquid to flow under gravity through the capillary of a calibrated viscometer is measured.
- The viscometer is maintained at a constant, known temperature.
- The kinematic viscosity is calculated by multiplying the measured flow time by the calibration constant of the viscometer.
- The dynamic viscosity can be obtained by multiplying the kinematic viscosity by the density of the liquid.

Determination of Refractive Index

Method: Based on ASTM D1218 - Standard Test Method for Refractive Index and Refractive Dispersion of Hydrocarbon Liquids.[\[7\]](#)[\[9\]](#)[\[32\]](#)[\[33\]](#)[\[34\]](#)

Procedure:

- A few drops of the sample are placed on the prism of a refractometer.
- The instrument is adjusted to bring the dividing line between the light and dark fields into view.
- The refractive index is read directly from the instrument's scale.

- The measurement is performed at a controlled temperature, typically 20°C.

Determination of Flash Point

Method: Based on ASTM D93 - Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester.[\[5\]](#)[\[8\]](#)[\[11\]](#)[\[12\]](#)[\[35\]](#)

Procedure:

- The sample is heated in a closed cup at a slow, constant rate with continuous stirring.
- An ignition source is directed into the cup at regular intervals.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.

Determination of Autoignition Temperature

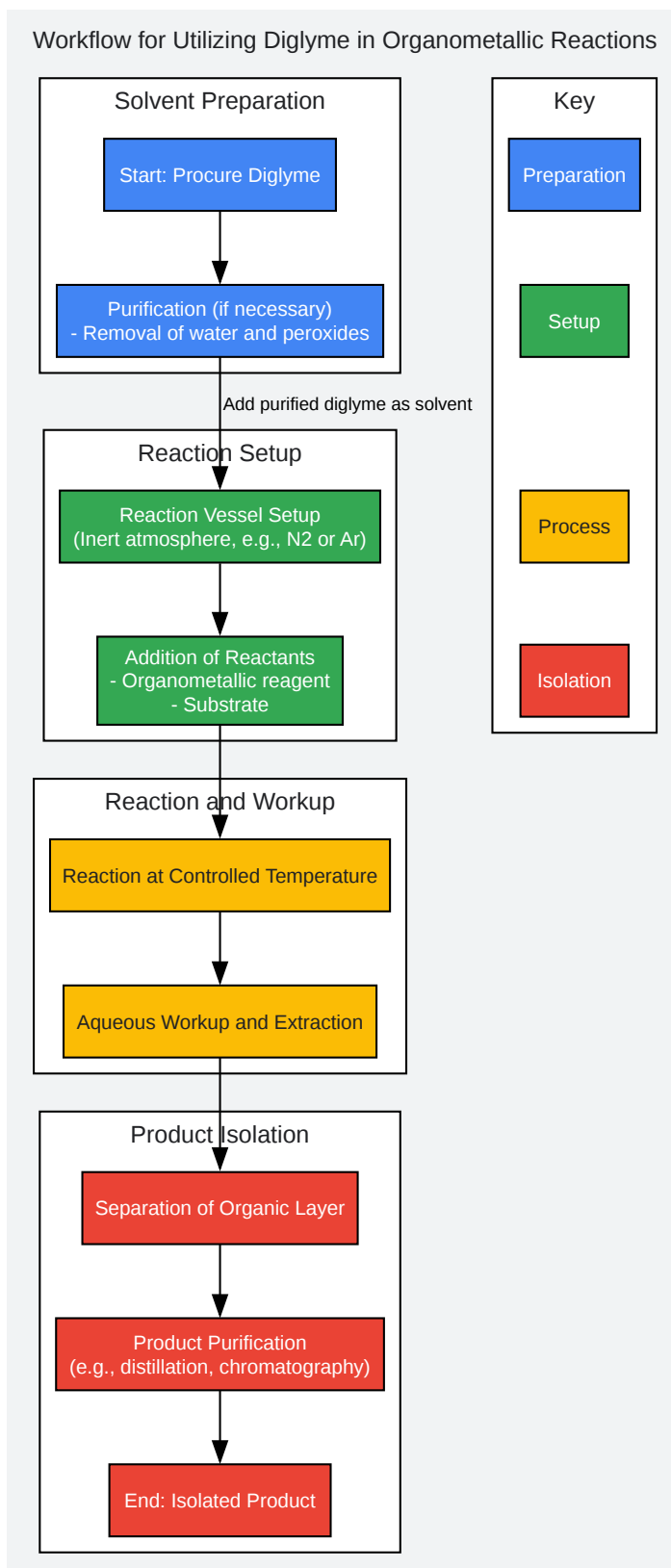
Method: Based on ASTM E659 - Standard Test Method for Autoignition Temperature of Liquid Chemicals.[\[3\]](#)[\[6\]](#)[\[36\]](#)[\[37\]](#)[\[38\]](#)[\[39\]](#)[\[40\]](#)

Procedure:

- A small, measured amount of the liquid is injected into a heated, air-filled flask.
- The temperature of the flask is varied, and the time to ignition is observed.
- The autoignition temperature is the lowest temperature at which the chemical will spontaneously ignite.

Diglyme in Chemical Synthesis: A Workflow for Organometallic Reactions

The following diagram illustrates a generalized workflow for utilizing **diglyme** as a solvent in an organometallic reaction, highlighting its key roles and the necessary safety precautions.



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Caption: Generalized workflow for using **diglyme** in organometallic synthesis.

Conclusion

Diglyme's unique combination of physical and chemical properties, including its high boiling point, excellent solvating capabilities, and stability, establishes it as a valuable solvent in a multitude of chemical applications. A thorough understanding of these properties, determined through standardized experimental protocols, is crucial for its safe and effective use in research, development, and industrial processes. Researchers and professionals must remain mindful of its potential hazards, particularly peroxide formation, and handle it in accordance with established safety guidelines.

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